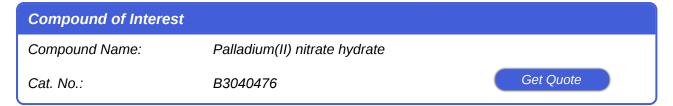


# Palladium(II) Nitrate Hydrate: A Technical Guide for Researchers

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This document provides a comprehensive overview of **Palladium(II) nitrate hydrate**, a key compound in various chemical research and development applications. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical identity, properties, safety protocols, and handling procedures.

### **Chemical Identification and Properties**

Palladium(II) nitrate hydrate is an inorganic compound with the general formula Pd(NO<sub>3</sub>)<sub>2</sub>·xH<sub>2</sub>O. It is a reddish-brown powder or chunks that are soluble in water. The degree of hydration can vary, which is reflected in the different CAS numbers assigned to its various forms. The most commonly referenced forms are the hydrate and the dihydrate.



Identifier	Value	Source
Chemical Name	Palladium(II) nitrate hydrate	[1][2]
Synonyms	Palladium dinitrate hydrate, Palladous nitrate	[3][4]
CAS Number (hydrate)	207596-32-5	[1][3][5]
CAS Number (dihydrate)	32916-07-7	[6][7]
EC Number	233-265-8	[1][6][7]
Molecular Formula	Pd(NO <sub>3</sub> ) <sub>2</sub> ·xH <sub>2</sub> O	[1][3]
Molecular Weight (anhydrous basis)	230.43 g/mol	

### **Physical and Chemical Properties**

The physical and chemical characteristics of **Palladium(II) nitrate hydrate** are crucial for its proper handling and use in experimental settings.

Property	Value	Source
Appearance	Reddish-brown powder and chunks	[3]
Purity	≥ 99.9% (Trace metal basis), ≥ 39% Pd	[3]
Solubility	Highly water soluble	[1]
Stability	Light, moisture, and air sensitive. Stable under normal conditions.	[2][8]

### **Safety and Hazard Information**

**Palladium(II) nitrate hydrate** is a hazardous substance that requires careful handling. The following tables summarize its classification and the necessary precautionary measures.



**GHS Hazard Classification** 

Hazard Class	Category	Hazard Statement
Oxidizing Solids	1 or 2	H271: May cause fire or explosion; strong oxidiser or H272: May intensify fire; oxidizer
Corrosive to Metals	1	H290: May be corrosive to metals
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	1	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects

Source:[2][6][7][9]

### **Precautionary Statements**



Code	Precautionary Statement	
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	
P220	Keep away from clothing and other combustible materials.	
P260	Do not breathe dust or mist.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P301 + P330 + P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P310	Immediately call a POISON CENTER or doctor/physician.	

Source:[2][6][7]

### **Experimental Protocols: Safe Handling and Storage**

Adherence to strict safety protocols is mandatory when working with **Palladium(II) nitrate hydrate**.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[8]
- Hand Protection: Wear suitable chemical-resistant gloves.[8]



- Skin and Body Protection: Wear a lab coat, and in cases of potential significant exposure, consider a chemical-resistant suit.[7]
- Respiratory Protection: In case of insufficient ventilation, wear suitable respiratory equipment.[4]

#### Handling and Storage:

- Handle in a well-ventilated area, preferably in a fume hood.[4]
- Avoid contact with skin, eyes, and clothing.[2][4]
- Keep away from heat, sparks, open flames, and other ignition sources.[2][6]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[4]
- Keep away from combustible materials.[7]
- Ground all equipment containing the material to prevent static discharge.[4]

#### First Aid Measures:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.[2][7]
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower. Call a physician immediately.[2][6]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediate medical attention is required.[2][7]
- If Inhaled: Remove to fresh air. If breathing is difficult, give oxygen. Get medical attention.[4]

#### Spill and Disposal:

- Evacuate personnel to a safe area.[2]
- Wear appropriate PPE.

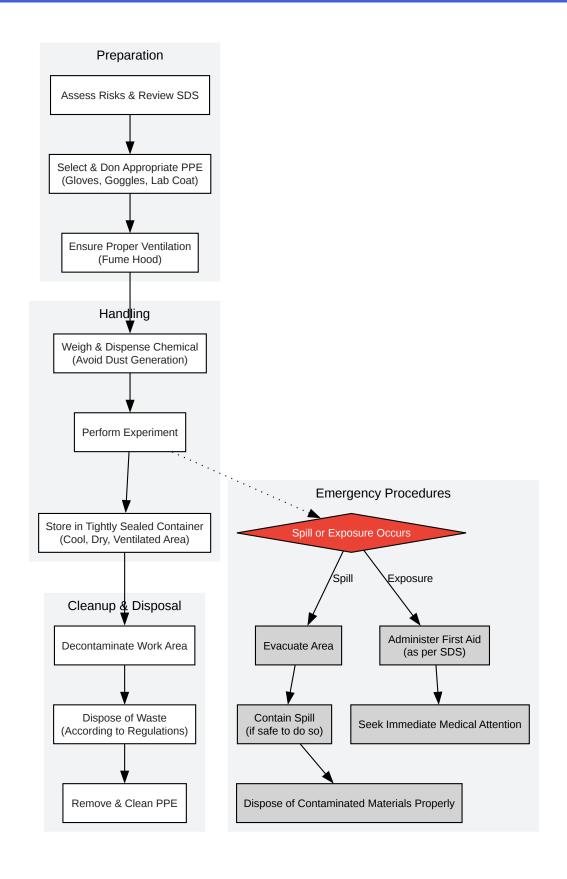


- Avoid dust formation.[7]
- Sweep up and shovel into suitable containers for disposal.[2]
- Do not flush into surface water or sanitary sewer system.[2]
- Dispose of in accordance with local, state, and federal regulations.

### **Safety and Handling Workflow**

The following diagram illustrates the logical workflow for the safe handling of **Palladium(II) nitrate hydrate**.





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